

Ethyl (tert-Butoxycarbonyl)glycinate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl (tert-Butoxycarbonyl)glycinate

Cat. No.: B15543978

[Get Quote](#)

In-Depth Technical Guide: Ethyl (tert-Butoxycarbonyl)glycinate

This guide provides the fundamental molecular information for **Ethyl (tert-Butoxycarbonyl)glycinate**, a derivative of the amino acid Glycine. It is intended for researchers, scientists, and professionals in drug development who utilize amino acid derivatives in their work.

Core Molecular Data

Ethyl (tert-Butoxycarbonyl)glycinate, also known as N-(tert-Butoxycarbonyl)glycine Ethyl Ester or Boc-Gly-OEt, is a commonly used reagent in organic synthesis, particularly in peptide chemistry.^{[1][2]} The tert-butoxycarbonyl (Boc) protecting group enhances its stability and facilitates its use as a building block in the synthesis of more complex molecules. The table below summarizes its key molecular properties.

Property	Value
Molecular Formula	C ₉ H ₁₇ NO ₄ ^{[1][3][4][5]}
Molecular Weight	203.24 g/mol ^{[1][3][4][6]}
CAS Number	14719-37-0 ^{[1][3][4]}

Experimental Protocols and Visualizations

The determination of molecular weight and formula for a well-established compound like **Ethyl (tert-Butoxycarbonyl)glycinate** is standard and does not typically involve novel experimental protocols that would necessitate detailed descriptions or workflow diagrams in this context. The information presented is based on established chemical knowledge and data. Therefore, sections on experimental protocols and signaling pathway diagrams are not applicable to this specific topic.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. N-(tert-Butoxycarbonyl)glycine Ethyl Ester | 14719-37-0 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 3. N-(tert-Butoxycarbonyl)glycine Ethyl Ester | CymitQuimica [cymitquimica.com]
- 4. calpaclab.com [calpaclab.com]
- 5. chemimpex.com [chemimpex.com]
- 6. N-(tert-Butoxycarbonyl)glycine Ethyl Ester - Protheragen [protheragen.ai]
- To cite this document: BenchChem. [Ethyl (tert-Butoxycarbonyl)glycinate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15543978#ethyl-tert-butoxycarbonyl-glycinate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com